

# Discovery of Methanethiol in Interstellar Space: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

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#### **Abstract**

**Methanethiol** (CH<sub>3</sub>SH), the simplest thiol, is a molecule of significant interest in astrochemistry due to its role in sulfur chemistry and potential connections to prebiotic molecules. Its detection in various interstellar environments provides crucial insights into the chemical complexity and evolution of molecular clouds. This technical guide offers a comprehensive overview of the discovery of **methanethiol** in interstellar space, intended for researchers, scientists, and professionals in drug development with an interest in astrochemistry and the origins of life. The guide details the observational history, presents quantitative data in a structured format, outlines the experimental protocols for its detection, and visualizes the key chemical formation pathways and observational workflows.

## Introduction

The interstellar medium (ISM) is a vast and complex environment where a rich chemistry unfolds, leading to the formation of a diverse array of molecules. Among these, sulfur-bearing species are of particular importance for understanding the cosmic sulfur cycle and the formation of molecules with biological relevance. **Methanethiol** (CH<sub>3</sub>SH) was first detected in the interstellar medium in 1979 by Linke and collaborators in the Sagittarius B2 molecular cloud, a prolific source of interstellar molecules.[1][2] Since this initial discovery, **methanethiol** has been observed in a variety of astronomical sources, including hot molecular cores, cold dark clouds, and protostellar environments.



This guide provides an in-depth technical summary of the key findings related to interstellar **methanethiol**, with a focus on quantitative data, experimental methodologies, and the chemical pathways leading to its formation.

## **Observational History and Quantitative Data**

Following its initial detection in Sagittarius B2 (Sgr B2), **methanethiol** has been identified in several other interstellar sources, each with distinct physical conditions. These observations have been crucial for constraining the chemical models of sulfur-bearing molecules in the ISM.

### **Key Detections**

- Sagittarius B2 (Sgr B2): The first detection of CH₃SH was made in this high-mass starforming region.[1][2]
- G327.3-0.6: A hot molecular core where **methanethiol** was subsequently detected.
- Barnard 1 (B1): A cold molecular cloud, indicating that CH₃SH can exist in cold, dense environments.
- IRAS 16293-2422 B: A solar-type protostar, providing a link to the chemistry of planet-forming regions.[3]
- G+0.693-0.027: A quiescent Galactic Centre cloud where detailed studies of methanethiol and other thiols have been conducted.

## **Quantitative Data Summary**

The following table summarizes the key quantitative data from various observations of interstellar **methanethiol**. The data includes the observed rotational transitions, their frequencies, and the derived column densities and excitation temperatures for different astronomical sources.



| Astronom<br>ical<br>Source | Molecule            | Transitio<br>n    | Frequenc<br>y (GHz) | Column<br>Density<br>(N) (cm <sup>-2</sup> )                     | Excitatio<br>n<br>Temperat<br>ure (T <sub>ex</sub> )<br>(K)       | Referenc<br>e                          |
|----------------------------|---------------------|-------------------|---------------------|------------------------------------------------------------------|-------------------------------------------------------------------|----------------------------------------|
| Sagittarius<br>B2(N2)      | <sup>13</sup> CH₃SH | Multiple          | 84 - 114            | 1.5 x 10 <sup>15</sup> (from <sup>34</sup> S main isotopolog ue) | Assumed<br>20-25 for<br><sup>12</sup> C/ <sup>13</sup> C<br>ratio | [4]                                    |
| IRAS<br>16293-<br>2422 B   | CH₂DSH              | 46<br>transitions | Millimeter-<br>wave | $(3.0 \pm 0.3)$<br>$\times 10^{14}$                              | 125                                                               | [3]                                    |
| G+0.693-<br>0.027          | CH₃SH               | Multiple          | -                   | (4 ± 2) x<br>10 <sup>13</sup>                                    | -                                                                 | Rodriguez-<br>Almeida et<br>al. (2021) |
| G+0.693-<br>0.027          | CH₃SH               | Multiple          | -                   | Abundance<br>: ~5 x 10 <sup>-9</sup>                             | -                                                                 | Rodriguez-<br>Almeida et<br>al. (2021) |
| DR21(OH)                   | CH₃SH               | Multiple          | -                   | -                                                                | 32<br>(assumed)                                                   | [5]                                    |

Note: The data for the original 1979 detection in Sgr B2 is presented based on later analyses and related studies, as the specific column density calculation from the initial paper is not readily available in the searched documents.

## **Experimental Protocols**

The detection of **methanethiol** in the ISM relies on the principles of radio astronomy, specifically the observation of its rotational transitions.

## **General Observational Technique**



The primary method for detecting interstellar molecules is through astronomical spectroscopy. Gas-phase molecules in the cold, low-density environment of the ISM have quantized rotational energy levels. Transitions between these levels result in the emission or absorption of photons at specific frequencies, typically in the microwave and millimeter-wave regions of the electromagnetic spectrum. Radio telescopes are used to detect these spectral lines. Each molecule has a unique set of rotational transitions, creating a characteristic "fingerprint" that allows for its unambiguous identification.

## Methodology for a Prototypical Observation (G+0.693-0.027)

Recent observations of **methanethiol** in the G+0.693-0.027 molecular cloud provide a good example of the modern experimental protocol.

- Telescopes: The observations were conducted using the IRAM 30m and Yebes 40m radio telescopes.[6][7][8]
- Frequency Bands: A deep spectral line survey was carried out covering a wide range of frequencies in the millimeter-wave domain.
- Observing Mode: The position-switching mode is often employed, where the telescope alternates between observing the target source and a nearby "off" position devoid of emission. This allows for the subtraction of the sky background.
- Spectrometers: High-resolution spectrometers are used to resolve the spectral lines, providing information on their frequency, width, and intensity.
- Data Reduction and Analysis: The raw data from the telescope is processed through a data reduction pipeline.[1][9][10] This involves several steps:
  - Calibration: The data is calibrated to correct for atmospheric and instrumental effects.
  - Baseline Subtraction: A polynomial is fitted to the emission-free parts of the spectrum and subtracted to remove any residual instrumental artifacts.
  - Spectral Stacking: For weak signals, spectra can be averaged or "stacked" to improve the signal-to-noise ratio.



- Line Identification: The observed spectral lines are compared with laboratory spectroscopic data to identify the molecules present in the source.
- Column Density and Excitation Temperature Determination: The intensity and shape of the
  identified spectral lines are used to derive the column density (the number of molecules
  per unit area along the line of sight) and the excitation temperature of the molecule. This is
  often done by creating a "rotation diagram" or by using radiative transfer models under the
  assumption of Local Thermodynamic Equilibrium (LTE) or using non-LTE analysis tools
  like RADEX.[5][11][12]

## **Formation Pathways**

The formation of **methanethiol** in the interstellar medium is thought to occur through two primary routes: reactions on the surfaces of icy dust grains and gas-phase reactions.

#### **Grain-Surface Formation**

In the cold, dense regions of molecular clouds, gas-phase species can freeze out onto the surfaces of dust grains, forming icy mantles. These icy surfaces provide a medium for chemical reactions to occur. The leading theory for the formation of **methanethiol** on grain surfaces is the successive hydrogenation of carbon monosulfide (CS).

The proposed reaction network is as follows:

- CS + H → HCS
- HCS + H → H<sub>2</sub>CS (Thioformaldehyde)
- H<sub>2</sub>CS + H → CH<sub>2</sub>SH or CH<sub>3</sub>S (Radicals)
- CH<sub>2</sub>SH + H → CH<sub>3</sub>SH (Methanethiol)
- CH<sub>3</sub>S + H → CH<sub>3</sub>SH (**Methanethiol**)

This process is analogous to the formation of methanol (CH₃OH) from the hydrogenation of carbon monoxide (CO) on grain surfaces.

#### **Gas-Phase Formation**

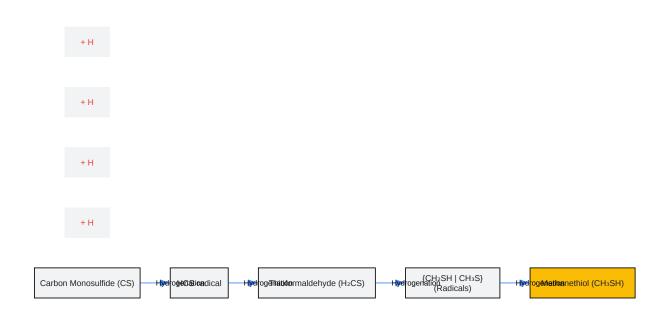


In warmer regions of the ISM, or where molecules have been desorbed from grain surfaces, gas-phase reactions become more important. While a comprehensive network for **methanethiol** formation is still under investigation, ion-molecule and neutral-neutral reactions are considered key processes. Some proposed gas-phase reactions contributing to the sulfur chemistry that can lead to **methanethiol** precursors include reactions involving SH radicals.

## **Visualizations**

To better illustrate the concepts discussed in this guide, the following diagrams have been generated using the Graphviz DOT language.

## **Signaling Pathways**

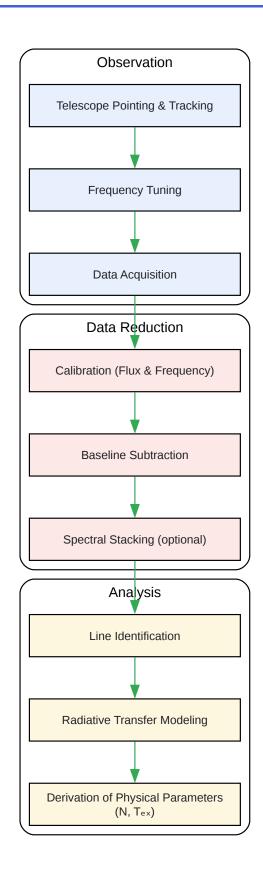


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Caption: Grain-surface formation of methanethiol via hydrogenation of CS.

## **Experimental Workflows**



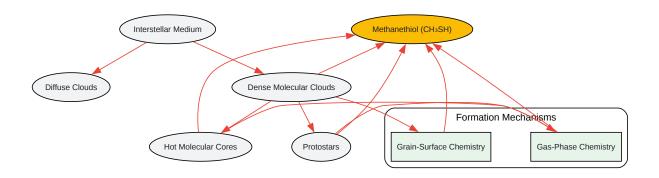


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Caption: Workflow for radio astronomical observation and data analysis.



## **Logical Relationships**



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Caption: The interstellar environments and chemistry of **methanethiol**.

#### Conclusion

The discovery and continued observation of **methanethiol** in the interstellar medium have significantly advanced our understanding of interstellar sulfur chemistry. The data presented in this guide highlight the presence of this molecule in a range of environments, from cold, dark clouds to hot, dense star-forming regions. The detailed experimental protocols and formation pathways provide a framework for future research in this area. As observational capabilities improve, particularly with facilities like the Atacama Large Millimeter/submillimeter Array (ALMA), we can expect to gain even deeper insights into the role of **methanethiol** and other thiols in the chemical evolution of the cosmos and their potential contribution to the prebiotic molecular inventory of nascent planetary systems.

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- To cite this document: BenchChem. [Discovery of Methanethiol in Interstellar Space: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179389#discovery-of-methanethiol-in-interstellar-space]

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